

Personal protective equipment for handling Desmethylcitalopram hydrochloride

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Compound of Interest

Compound Name: *Desmethylcitalopram
hydrochloride*

Cat. No.: *B563781*

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Essential Safety and Handling of Desmethylcitalopram Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Desmethylcitalopram hydrochloride**, a metabolite of the antidepressant citalopram. Adherence to these procedures is critical to minimize exposure risk and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

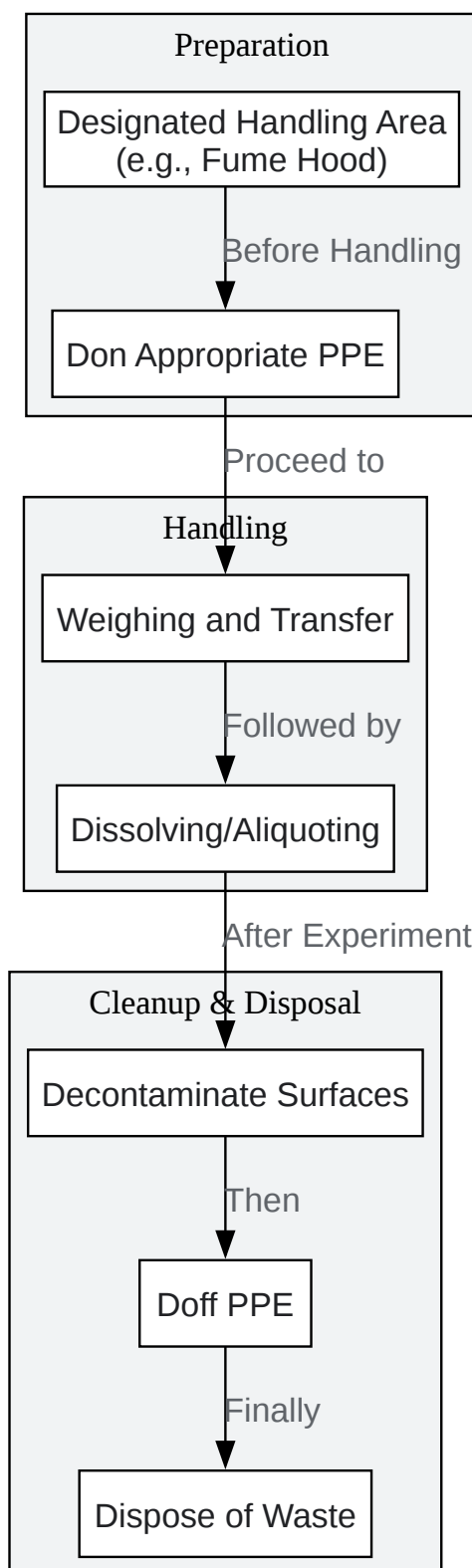
Desmethylcitalopram hydrochloride is classified as harmful if swallowed.[1][2] While one safety data sheet for a solution of the compound in methanol indicates high flammability and toxicity, this is primarily due to the solvent.[3] For the neat or solid form of **Desmethylcitalopram hydrochloride**, the primary hazard is oral toxicity.[1][2]

Appropriate personal protective equipment (PPE) is the final and a critical barrier against exposure. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Gloves	<p>Impermeable, powder-free gloves are required. Nitrile, polyurethane, or neoprene gloves are recommended. It is strongly advised to avoid vinyl gloves. Gloves should be changed every 30 to 60 minutes, or immediately if contaminated or damaged.[4]</p> <p>[5] For tasks with a higher risk of contamination, wearing two pairs of gloves is recommended.[5][6]</p>
Eye Protection	Safety Glasses or Goggles	<p>Use of safety glasses with side shields or chemical splash goggles is mandatory to protect against accidental splashes.</p>
Body Protection	Laboratory Coat or Gown	<p>A long-sleeved lab coat or a disposable gown that closes in the back should be worn to protect the skin and clothing.</p> <p>[6]</p>
Respiratory Protection	Respirator	<p>While not always required for handling small quantities in a well-ventilated area, a NIOSH-certified N95 or N100 respirator should be used if there is a risk of generating airborne powder or aerosols.</p> <p>[5]</p>

Safe Handling and Operational Procedures

A systematic approach to handling **Desmethylcitalopram hydrochloride** minimizes the risk of exposure. The following workflow outlines the key steps from preparation to disposal.



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Workflow for Safe Handling of **Desmethylcitalopram Hydrochloride**

Experimental Protocols:

- Preparation:
 - Always handle **Desmethylcitalopram hydrochloride** in a designated area, such as a chemical fume hood, to ensure good ventilation and prevent the formation of aerosols.[3]
 - Before handling, ensure all necessary PPE is donned correctly.
- Handling:
 - When weighing and transferring the solid compound, use care to avoid creating dust.
 - For dissolution, add the solvent to the solid slowly to prevent splashing.
- Spill Management:
 - In case of a small spill (less than 5 mL), wear appropriate PPE and absorb the spill with an inert material like sand or vermiculite.[6]
 - For larger spills (greater than 5 mL), isolate the area and use full PPE, including respiratory protection, to clean the spill.[6]
 - Clean the spill area thoroughly to decontaminate the surface.
- Disposal:
 - All waste materials, including contaminated gloves, wipes, and the chemical itself, must be disposed of in accordance with local, state, and federal regulations for hazardous waste.
 - Do not allow the substance to enter sewers or water systems.[1]

Emergency Procedures

In the event of exposure, immediate action is critical.

- If Swallowed: Do not induce vomiting. Call a poison center or doctor immediately.[1]

- Skin Contact: Immediately wash the affected area with soap and water. Remove any contaminated clothing.[3]
- Eye Contact: Rinse the eyes cautiously with water for several minutes. If contact lenses are present and easy to remove, take them out and continue rinsing. Seek medical attention.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[3]

By implementing these safety protocols, research professionals can confidently and safely handle **Desmethylcitalopram hydrochloride**, fostering a secure and productive laboratory environment.

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